

Application Note: Quantification of EPTC in Soil using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Eradicane*

Cat. No.: *B15125875*

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Introduction

EPTC (S-ethyl dipropylthiocarbamate) is a selective herbicide widely used in agriculture for the control of grassy weeds. Monitoring its concentration in soil is crucial for environmental assessment, agricultural management, and ensuring food safety. This application note provides a detailed protocol for the quantification of EPTC in soil samples using Gas Chromatography-Mass Spectrometry (GC-MS), a highly sensitive and specific analytical technique. The methodology is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by GC-MS analysis.

Experimental Protocols

Soil Sample Preparation and Extraction (QuEChERS Method)

This protocol is adapted from the QuEChERS methodology, which is a streamlined approach for the extraction of pesticide residues from various matrices.

Materials:

- Soil sample
- Deionized water

- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) sorbent and anhydrous MgSO_4
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- **Sample Homogenization:** Air-dry the soil sample and sieve it through a 2 mm mesh to remove stones and large debris.
- **Weighing and Hydration:** Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube. Add 10 mL of deionized water and vortex for 1 minute to hydrate the soil.
- **Extraction:** Add 10 mL of acetonitrile to the centrifuge tube.
- **Salting Out:** Add 4 g of anhydrous MgSO_4 and 1 g of NaCl to the tube.
- **Shaking:** Immediately cap the tube tightly and shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge the tube at 4000 rpm for 5 minutes.
- **Dispersive SPE Cleanup:** Transfer 1 mL of the upper acetonitrile layer to a d-SPE tube containing 150 mg of PSA and 900 mg of anhydrous MgSO_4 .
- **Vortex and Centrifuge:** Vortex the d-SPE tube for 30 seconds and then centrifuge at 4000 rpm for 5 minutes.

- Final Extract: The resulting supernatant is the final extract ready for GC-MS analysis. Transfer the supernatant to an autosampler vial.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following are typical GC-MS parameters for the analysis of EPTC. Instrument conditions may need to be optimized for specific equipment.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent GC-MS, Thermo Fisher GC-MS).

GC Conditions:

Parameter	Value
Injector Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Oven Temperature Program	Initial temperature of 60°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 5 min

MS Conditions:

Parameter	Value
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	128
Qualifier Ions (m/z)	86, 189
Transfer Line Temperature	280 °C

Data Presentation

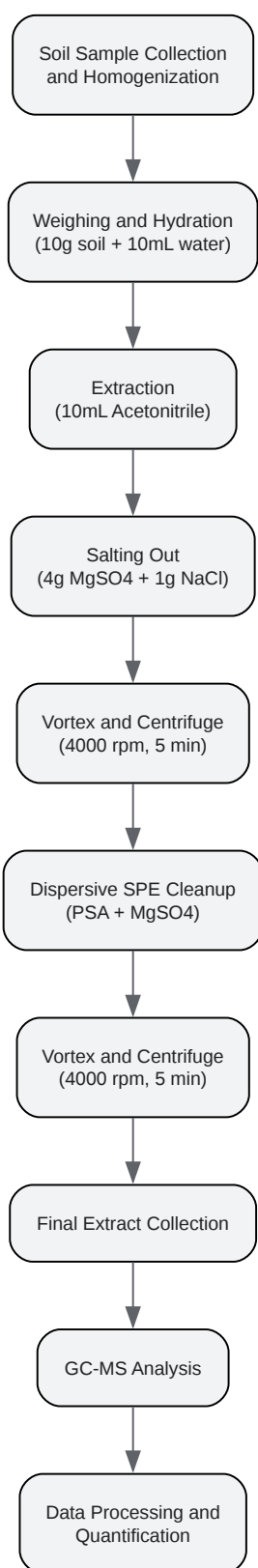
The performance of the analytical method should be validated to ensure its accuracy, precision, and sensitivity. The following table summarizes the key quantitative data from a typical validated method for EPTC quantification in soil.

Parameter	Result
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.005 mg/kg
Limit of Quantification (LOQ)	0.015 mg/kg
Recovery (at 0.1 mg/kg)	85-105%
Relative Standard Deviation (RSD)	< 15%

Note: These values are representative and may vary depending on the specific soil matrix and instrumentation.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the quantification of EPTC in soil samples.



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Caption: Experimental workflow for EPTC quantification in soil.

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